

AM-8123 Versus Endogenous Apelin Peptides: A Comparative Guide to In Vitro Potency

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For Researchers, Scientists, and Drug Development Professionals

This guide provides a detailed comparison of the in vitro potency of **AM-8123**, a novel small-molecule agonist of the apelin receptor (APJ), against the endogenous apelin peptide, [Pyr1]apelin-13. The data presented herein is crucial for researchers investigating the therapeutic potential of APJ agonists in cardiovascular and other diseases.

Quantitative Comparison of In Vitro Potency

The in vitro activity of **AM-8123** has been directly compared to [Pyr1]apelin-13 across a range of functional assays that interrogate key aspects of apelin receptor activation. The following table summarizes the half-maximal effective concentrations (EC50) for G protein activation and β-arrestin recruitment, providing a clear view of their relative potencies.



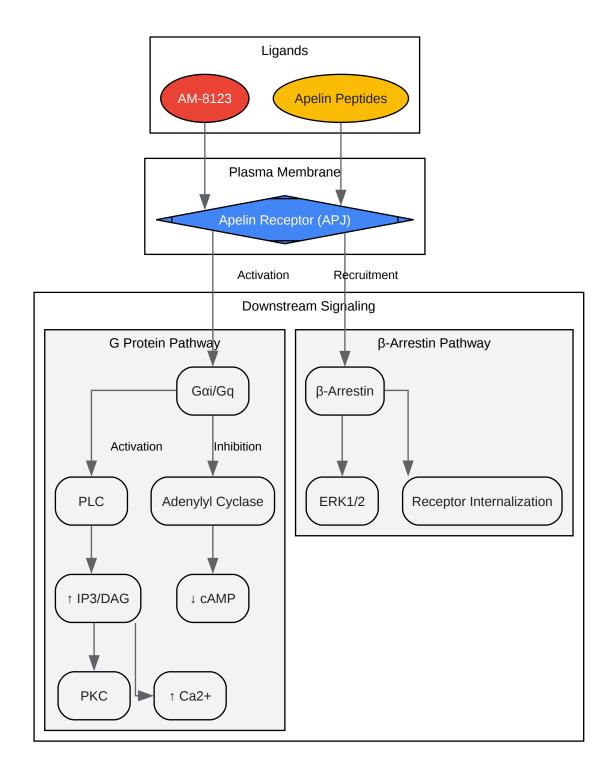
Assay	Compound	logEC50 (M)	EC50 (nM)	Relative Potency
cAMP Inhibition	AM-8123	-9.44 ± 0.04	0.36	Slightly less potent
[Pyr1]apelin-13	-9.93 ± 0.03	0.12		
GTPγS Binding (Gα Protein Activation)	AM-8123	-8.95 ± 0.05	1.12	More potent
[Pyr1]apelin-13	-8.10 ± 0.05	7.94		
β-Arrestin Recruitment	AM-8123	-9.45 ± 0.08	0.35	More potent
[Pyr1]apelin-13	-8.96 ± 0.03	1.10		
Receptor Internalization	AM-8123	-9.4 ± 0.03	0.40	More potent
[Pyr1]apelin-13	-7.80 ± 0.04	15.85		
ERK Phosphorylation	AM-8123	-9.30 ± 0.09	0.50	More potent
[Pyr1]apelin-13	-8.06 ± 0.15	8.71		
AKT Phosphorylation	AM-8123	-8.98 ± 0.07	1.05	More potent
[Pyr1]apelin-13	-7.67 ± 0.15	21.38		

Data compiled from Ason, B., et al. (2020). Cardiovascular response to small-molecule APJ activation. JCI Insight.[1]

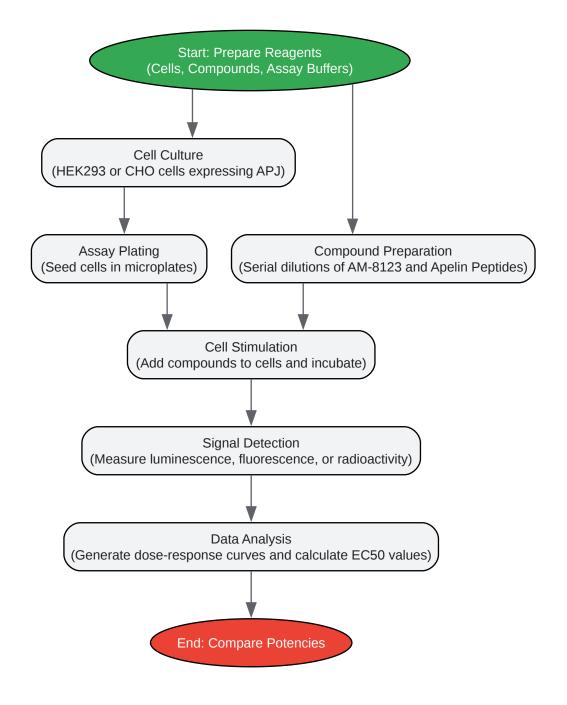
Signaling Pathways and Experimental Workflow

The following diagrams illustrate the key signaling pathways activated by the apelin receptor and a typical experimental workflow for assessing the in vitro potency of apelin receptor agonists.









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